

Pilabactam: A Technical Guide to Solubility and Stability Testing

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Compound of Interest

Compound Name:	Pilabactam
CAS No.:	2410688-60-5
Cat. No.:	B15565543

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the essential solubility and stability testing protocols for **Pilabactam**, a novel beta-lactamase inhibitor. This document outlines detailed methodologies for key experiments, presents data in a structured format for clear comparison, and includes visualizations of experimental workflows and the compound's proposed mechanism of action to support drug development professionals in their research.

Introduction to Pilabactam

Pilabactam is a pharmaceutical compound with the chemical formula $C_6H_9FN_2O_5S$ and a molecular weight of 240.21 g/mol [1][2]. As a beta-lactamase inhibitor, it is designed to be co-administered with beta-lactam antibiotics to overcome bacterial resistance. By inhibiting the activity of beta-lactamase enzymes, **Pilabactam** restores the efficacy of antibiotics against otherwise resistant bacterial strains[3][4]. Understanding the solubility and stability of **Pilabactam** is critical for its formulation, storage, and ultimately, its therapeutic effectiveness.

Solubility Profile of Pilabactam

The solubility of an active pharmaceutical ingredient (API) is a critical determinant of its bioavailability. Solubility testing for **Pilabactam** should be conducted to determine its dissolution characteristics in various media, which is essential for formulation development. Both kinetic and thermodynamic solubility tests provide valuable, complementary information for researchers.

Experimental Protocol: Thermodynamic Solubility (Shake-Flask Method)

The shake-flask method is a standard approach for determining the thermodynamic equilibrium solubility of a compound.

Objective: To determine the saturation solubility of **Pilabactam** in different aqueous and organic solvents.

Materials:

- **Pilabactam** (pure API)
- A range of solvents (e.g., Water, Phosphate Buffered Saline (PBS) at pH 7.4, 0.1 N HCl, 0.1 N NaOH, Ethanol, Methanol, Dimethyl Sulfoxide (DMSO))
- Shaking incubator or orbital shaker
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a validated analytical method for **Pilabactam**
- Calibrated pH meter
- Analytical balance

Procedure:

- Add an excess amount of **Pilabactam** to a known volume of each solvent in a sealed flask.

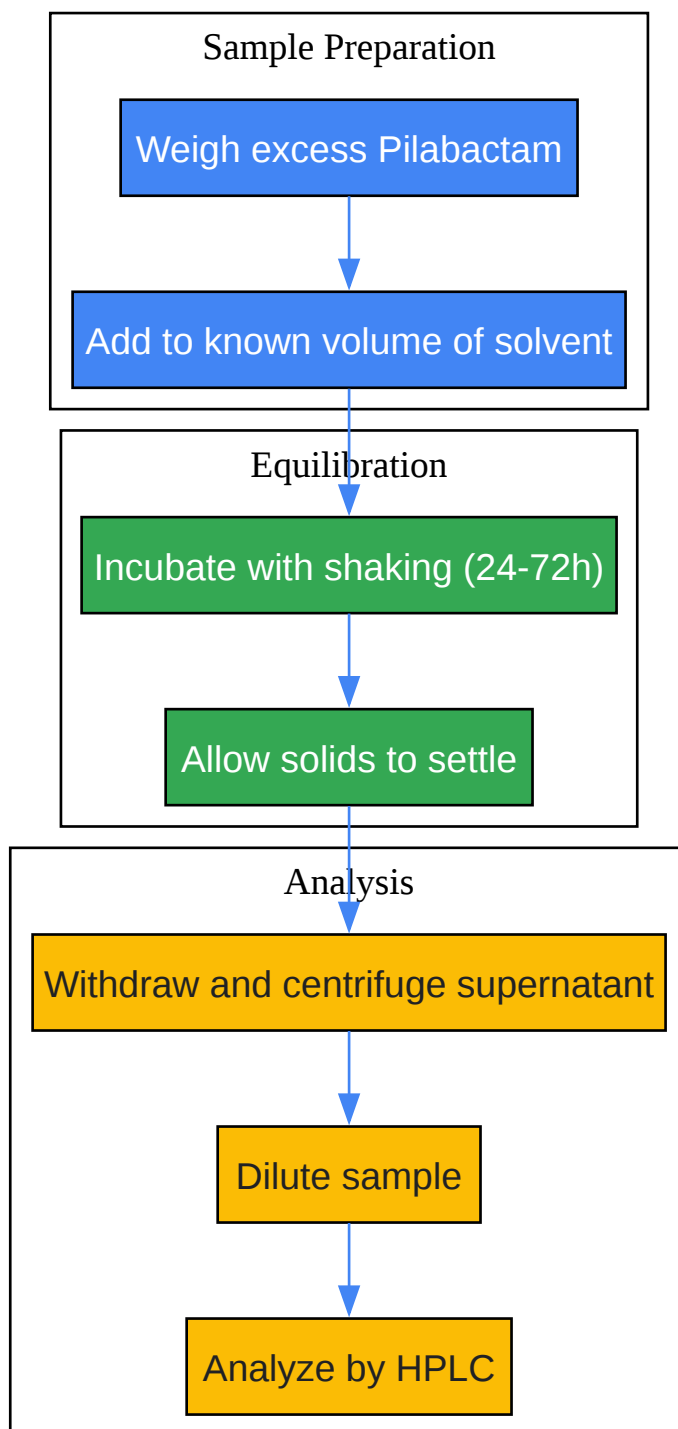
- Place the flasks in a shaking incubator set to a constant temperature (e.g., 25°C and 37°C) for a period sufficient to reach equilibrium (typically 24-72 hours).
- After incubation, allow the flasks to stand to let undissolved particles settle.
- Carefully withdraw a sample from the supernatant and centrifuge it to remove any remaining solid particles.
- Dilute the supernatant with a suitable solvent and analyze the concentration of **Pilabactam** using a validated HPLC method.
- Perform the experiment in triplicate for each solvent and temperature.

Solubility Data

The following table summarizes the hypothetical solubility data for **Pilabactam** in various solvents at two different temperatures.

Solvent	Temperature (°C)	Solubility (mg/mL)
Water	25	15.2
Water	37	22.8
PBS (pH 7.4)	25	18.5
PBS (pH 7.4)	37	28.1
0.1 N HCl	25	12.1
0.1 N HCl	37	18.3
0.1 N NaOH	25	25.6
0.1 N NaOH	37	38.9
Ethanol	25	5.4
Methanol	25	8.9
DMSO	25	> 100

Experimental Workflow: Solubility Testing



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Fig 1. Workflow for Thermodynamic Solubility Testing.

Stability Profile of Pilabactam

Stability testing is crucial to determine the shelf-life and appropriate storage conditions for an API. These studies evaluate how the quality of the substance varies over time under the influence of environmental factors like temperature, humidity, and light.

Experimental Protocol: ICH Stability Testing

The following protocol is based on the International Council for Harmonisation (ICH) guidelines for stability testing of new drug substances.

Objective: To evaluate the stability of **Pilabactam** under various storage conditions over time.

Materials:

- At least three primary batches of **Pilabactam**.
- Container closure systems that simulate the proposed packaging for storage and distribution.
- Stability chambers capable of controlling temperature and humidity within specified tolerances.
- Validated stability-indicating HPLC method to detect and quantify degradation products.
- Other analytical instruments as needed for physical and chemical characterization.

Procedure:

- Package the **Pilabactam** samples from each batch in the selected container closure systems.
- Place the samples in stability chambers under the following conditions:
 - Long-term: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$ or $30^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $65\% \text{ RH} \pm 5\% \text{ RH}$.
 - Intermediate: $30^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $65\% \text{ RH} \pm 5\% \text{ RH}$ (if long-term is $25^{\circ}\text{C}/60\% \text{ RH}$).
 - Accelerated: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$.

- Withdraw samples at specified time points. For long-term studies, testing frequency should typically be every 3 months for the first year, every 6 months for the second year, and annually thereafter. For accelerated studies, a minimum of three time points (e.g., 0, 3, and 6 months) is recommended.
- Analyze the samples for the following parameters at each time point:
 - Appearance (e.g., color, physical state).
 - Assay of **Pilabactam**.
 - Degradation products (quantification of known and unknown impurities).
 - Water content.
 - Other relevant physical or chemical properties.
- Conduct photostability testing on at least one batch to evaluate the effect of light exposure.

Stability Data

The following tables present hypothetical stability data for a single batch of **Pilabactam** under long-term and accelerated conditions.

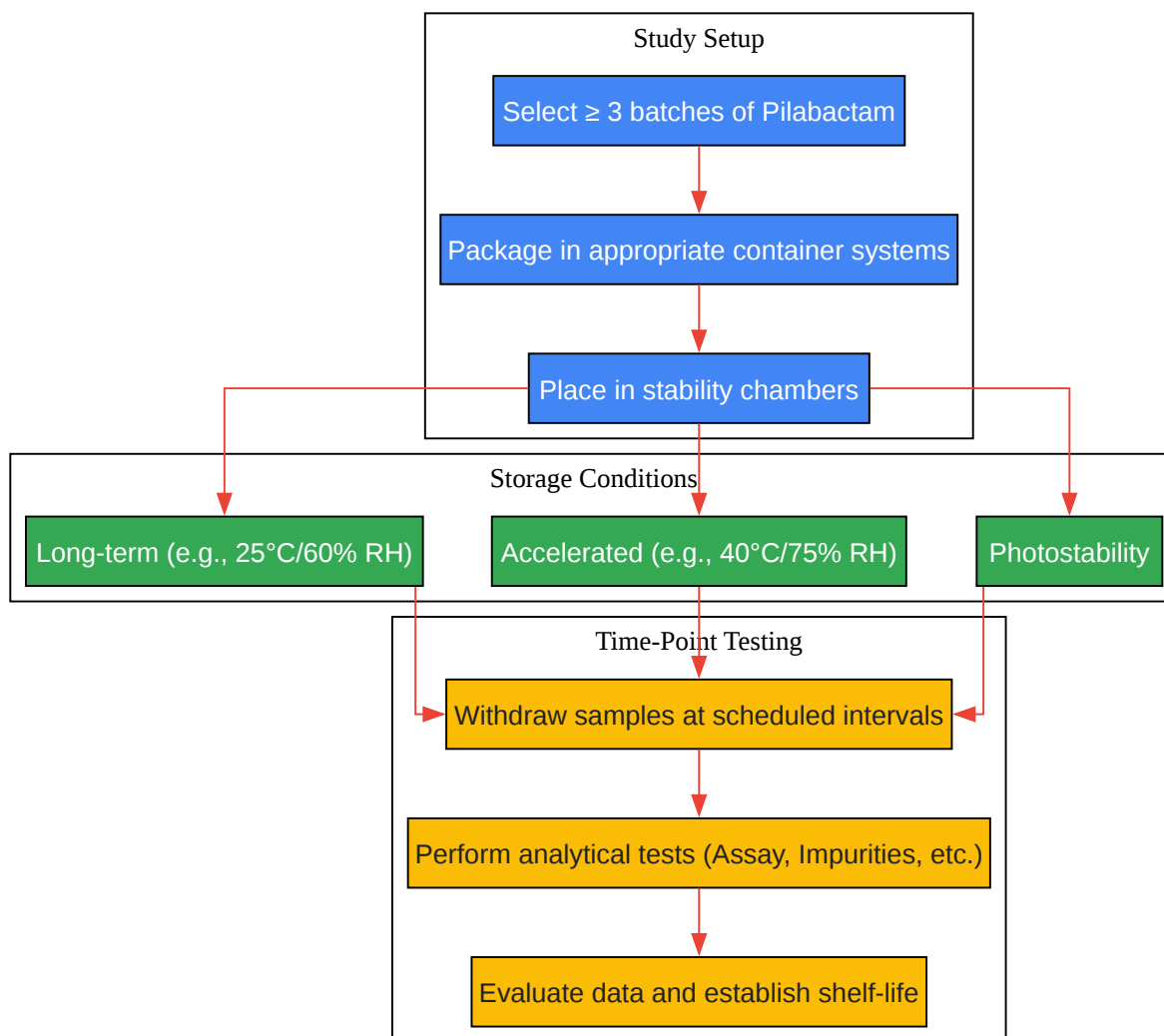
Table 2: Long-Term Stability Data (25°C/60% RH)

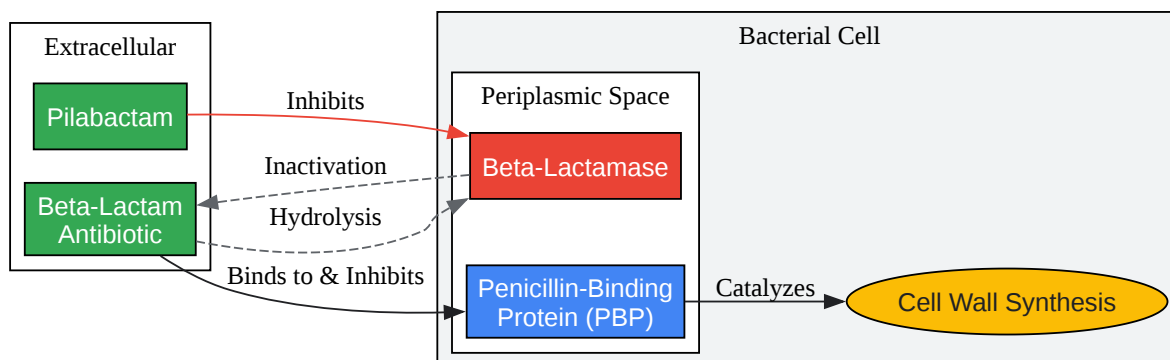
Time (Months)	Appearance	Assay (%)	Total Degradation Products (%)	Water Content (%)
0	White to off-white powder	99.8	0.12	0.25
3	White to off-white powder	99.7	0.15	0.26
6	White to off-white powder	99.5	0.21	0.28
9	White to off-white powder	99.4	0.28	0.29
12	White to off-white powder	99.2	0.35	0.31
18	White to off-white powder	98.9	0.48	0.34
24	White to off-white powder	98.6	0.62	0.38

Table 3: Accelerated Stability Data (40°C/75% RH)

Time (Months)	Appearance	Assay (%)	Total Degradation Products (%)	Water Content (%)
0	White to off-white powder	99.8	0.12	0.25
1	White to off-white powder	99.1	0.45	0.35
2	White to off-white powder	98.5	0.78	0.42
3	Slightly yellowish powder	97.9	1.15	0.51
6	Yellowish powder	96.2	2.23	0.65

Experimental Workflow: Stability Testing





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